

Technical Guide: Safety and Handling of 6-Bromo-3-methyl-1H-indole

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Compound of Interest

Compound Name: 6-Bromo-3-methyl-1H-indole

Cat. No.: B595078

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety precautions and handling procedures for **6-Bromo-3-methyl-1H-indole** (CAS No. 1219741-50-0). The information compiled is based on available safety data for the compound and structurally related bromo-indole derivatives. Adherence to these guidelines is crucial for minimizing risks in a laboratory setting.

Hazard Identification and Classification

6-Bromo-3-methyl-1H-indole is classified as a hazardous substance. The primary known hazard is skin irritation.^[1] Due to the general reactivity and potential biological activity of substituted indoles, it should be handled with care, assuming it may have other potential hazards not yet fully characterized.

GHS Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) data available for **6-Bromo-3-methyl-1H-indole** indicates the following classification:

Hazard Class	Hazard Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation ^[1]

This classification is based on a single notification to the ECHA C&L Inventory and may not be exhaustive.

Safety and Handling Precautions

Proper handling and storage are essential to prevent exposure and ensure the integrity of the compound.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks associated with the specific experimental procedures should be conducted to determine the appropriate level of PPE. The following are minimum recommendations for handling **6-Bromo-3-methyl-1H-indole**:

Protection Type	Recommended Equipment
Eye and Face Protection	Chemical safety goggles or a face shield meeting OSHA 29 CFR 1910.133 or European Standard EN166 standards should be worn. [2] [3]
Hand Protection	Chemical-resistant gloves, such as nitrile rubber, are required. It is advisable to double-glove for added protection. [2]
Respiratory Protection	Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood. [2] [4] If there is a risk of generating dust or aerosols, a NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., N95 dust mask) should be used. [2] [3]
Body Protection	A laboratory coat, long-sleeved shirt, and long pants should be worn to cover all exposed skin. [2]
Foot Protection	Closed-toe shoes are mandatory in the laboratory. [2]

Engineering Controls

- Ventilation: All weighing and solution preparation of **6-Bromo-3-methyl-1H-indole** should be performed in a certified chemical fume hood to minimize inhalation exposure.[\[4\]](#)
- Eyewash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible in the immediate work area.[\[2\]](#)

Hygiene Measures

- Avoid all personal contact, including inhalation of dust or fumes.
- Do not eat, drink, or smoke in areas where the chemical is handled.
- Wash hands thoroughly with soap and water after handling.
- Contaminated work clothing should be laundered separately before reuse.

Experimental Protocols

The following protocols outline the general procedures for the safe handling, storage, and disposal of **6-Bromo-3-methyl-1H-indole**.

Handling Protocol

- Preparation: Before starting any work, ensure the chemical fume hood is operational and the workspace is clean and uncluttered. Assemble all necessary equipment and reagents.
- Personal Protective Equipment: Don the appropriate PPE as detailed in section 2.1.
- Dispensing: As **6-Bromo-3-methyl-1H-indole** is a solid, handle it carefully to avoid generating dust. Use appropriate tools for weighing and transferring the compound.
- Solution Preparation: When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- Post-Handling: After use, decontaminate all work surfaces and equipment. Thoroughly wash hands and any exposed skin.

Storage

- Store in a tightly sealed, properly labeled container.
- Keep in a cool, dry, and well-ventilated area.
- Store away from incompatible materials such as strong oxidizing agents.

Spill and Leak Procedures

- Minor Spills:
 - Evacuate non-essential personnel from the immediate area.
 - Wearing appropriate PPE, carefully sweep or shovel the solid material into a suitable, labeled hazardous waste container, avoiding dust generation.
 - If the spill involves a solution, absorb it with an inert material such as vermiculite or sand.
 - Decontaminate the spill area with a suitable solvent (e.g., alcohol) followed by soap and water.
- Major Spills:
 - Evacuate the area immediately.
 - Contact your institution's environmental health and safety department.
 - Prevent entry into the area until it has been deemed safe by trained personnel.

Disposal

- Dispose of **6-Bromo-3-methyl-1H-indole** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.
- Do not dispose of down the drain or in regular trash.
- Waste containers must be clearly labeled with "Hazardous Waste" and the chemical name.

First Aid Measures

In case of exposure, follow these first aid procedures and seek immediate medical attention.

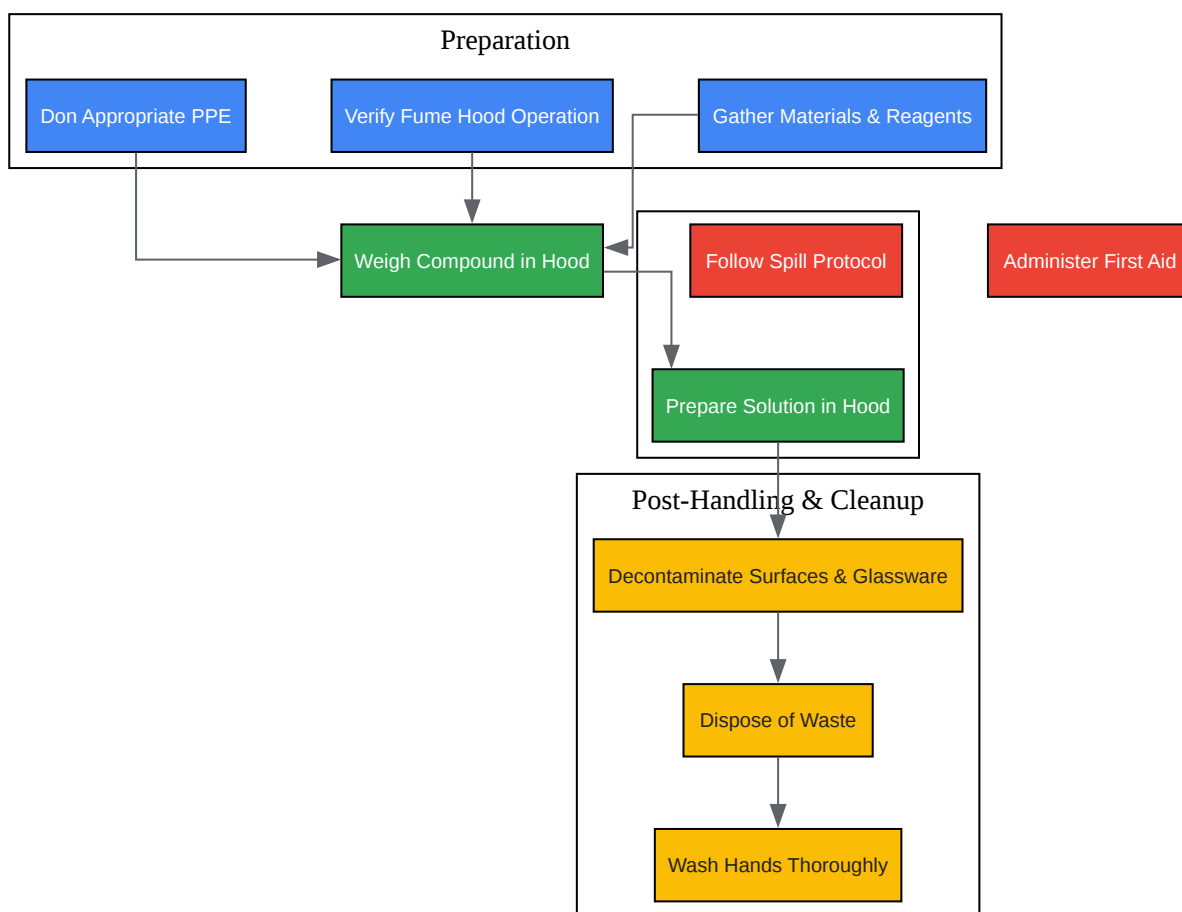
Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[2]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and shoes. If skin irritation occurs, seek medical advice.[2]
Inhalation	Move the victim to fresh air and keep at rest in a position comfortable for breathing. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Call a poison center or doctor if you feel unwell.[2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison center or doctor immediately.[2]

Biological Activity and Toxicology

Substituted indoles are a class of compounds with a wide range of biological activities.[5][6] Brominated indoles, in particular, have demonstrated potential as anti-inflammatory, anticancer, and antimicrobial agents.[7] **6-Bromo-3-methyl-1H-indole** is reportedly used as an intermediate in the synthesis of pharmaceuticals, including serotonin receptor modulators and anticancer agents.[8] The toxicology of many substituted indoles is not fully characterized, and they should be handled as potentially toxic substances.

As a specific signaling pathway for **6-Bromo-3-methyl-1H-indole** is not well-established in publicly available literature, a diagram illustrating a known biological pathway is not included. Instead, a logical workflow for the safe handling of this compound is provided below.

Safe Handling Workflow



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Caption: A logical workflow for the safe handling of **6-Bromo-3-methyl-1H-indole**.

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